

Proper storage conditions for light-sensitive (-)-Brompheniramine maleate

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Compound of Interest

Compound Name: (-)-Brompheniramine

Cat. No.: B1667935

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Technical Support Center: (-)-Brompheniramine Maleate

This guide provides detailed information and troubleshooting advice for researchers, scientists, and drug development professionals on the proper storage and handling of light-sensitive **(-)-Brompheniramine** maleate.

Frequently Asked Questions (FAQs)

Q1: What are the primary storage recommendations for solid **(-)-Brompheniramine** maleate?

A1: Solid **(-)-Brompheniramine** maleate should be stored in tightly sealed, light-resistant containers.[1][2] The storage area should be cool, dry, and well-ventilated.[3] It is crucial to protect the compound from light to prevent photodegradation.[4][5][6]

Q2: How should I store solutions of **(-)-Brompheniramine** maleate?

A2: For solutions, storage conditions are more stringent. According to one supplier, solutions of **(-)-Brompheniramine** maleate can be stored at -20°C for up to one month or at -80°C for up to six months.[7] These solutions should be in sealed containers, protected from moisture.[7] A study on an oral liquid formulation found it to be stable for at least 202 days when stored in amber-colored glass bottles at room temperature.[8][9][10]

Q3: What type of containers are most suitable for storing this compound?

A3: The United States Pharmacopeia (USP) specifies the use of "tight, light-resistant containers".^{[1][2]} For general laboratory use, this means using amber glass vials or bottles.^[4]^[5] If amber containers are not available, the compound should be kept in its original packaging or the container should be wrapped in aluminum foil or other opaque material to block light exposure.^{[4][11]}

Q4: My **(-)-Brompheniramine** maleate was briefly exposed to light. Is it still usable?

A4: Short, accidental exposure may not cause significant degradation, but it is not ideal. The extent of degradation depends on the intensity and duration of the light exposure.^{[6][12]} It is recommended to perform a quality control check, such as HPLC analysis, to confirm the purity of the compound before use. For future handling, always work in a dimly lit area or use brown colored light, and minimize the time the container is open.^{[6][11]}

Q5: Are there any materials or chemicals that are incompatible with **(-)-Brompheniramine** maleate?

A5: Yes, **(-)-Brompheniramine** maleate should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong alkalis.^{[7][13]} Contact with these substances can lead to chemical degradation.

Q6: What are the visual signs of degradation I should look for?

A6: While **(-)-Brompheniramine** maleate is a white, crystalline solid, any change in color or physical appearance could indicate degradation or contamination.^[13] For solutions, look for changes in color or the formation of precipitates. One stability study noted that the physical appearance of their oral liquid formulation did not change over the 202-day study period.^{[8][10]}

Storage Condition Summary

The following table summarizes the recommended storage conditions for **(-)-Brompheniramine** maleate in different forms.

Form	Temperature	Duration	Container Type	Additional Notes
Solid	Cool, Dry Place	Indefinite (if properly stored)	Tight, light-resistant container	Store away from incompatible materials (e.g., oxidizing agents).[3][13]
Solution (in solvent)	-20°C	1 month	Sealed, airtight vial	Protect from moisture.[7]
Solution (in solvent)	-80°C	6 months	Sealed, airtight vial	Protect from moisture.[7]
Oral Liquid Formulation	Room Temperature	At least 202 days	Amber-colored glass bottle	pH of the formulation remained stable at 2.7.[8][10]

Experimental Protocols

Protocol 1: General Photostability Assessment

This protocol is based on general guidelines for testing photosensitive pharmaceuticals, such as those outlined by the ICH (International Council for Harmonisation).[12]

- Sample Preparation:
 - Prepare two sets of samples of **(-)-Brompheniramine** maleate (both solid and in solution).
 - One set will be the "test" sample, and the other will be the "control" sample.
- Control Sample Storage:
 - Wrap the control samples completely in aluminum foil to protect them from light.
 - Store them under the recommended temperature and humidity conditions alongside the test samples.

- Test Sample Exposure:
 - Place the unwrapped test samples in a photostability chamber.
 - Expose the samples to a light source that provides a standardized output, such as a xenon lamp or a metal halide lamp, to simulate sunlight. The overall illumination should be not less than 1.2 million lux hours.
 - Simultaneously expose the samples to near UV energy of not less than 200 watt-hours/square meter.
- Analysis:
 - At predetermined time points, withdraw both test and control samples.
 - Analyze the samples using a stability-indicating method, such as HPLC (see Protocol 2), to quantify the amount of **(-)-Brompheniramine** maleate and detect any degradation products.
 - Compare the results from the test samples to the control samples to determine the extent of photodegradation.

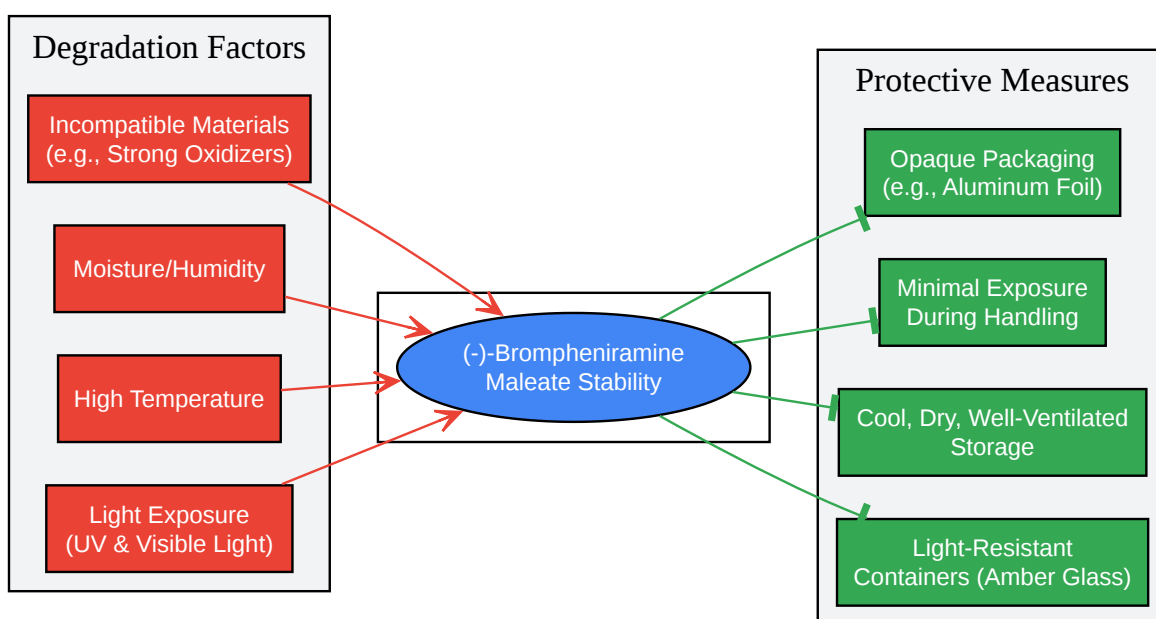
Protocol 2: Stability-Indicating HPLC Method

This method is adapted from a published study on the chemical stability of brompheniramine maleate in an oral liquid dosage form.[\[8\]](#)[\[9\]](#)

- Instrumentation: High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Column: C18 column.
- Mobile Phase: A suitable mixture of an organic solvent (like acetonitrile) and a buffer (like phosphate buffer). The exact composition should be optimized to achieve good separation.
- Detection: UV detection at a wavelength appropriate for brompheniramine.
- Procedure:

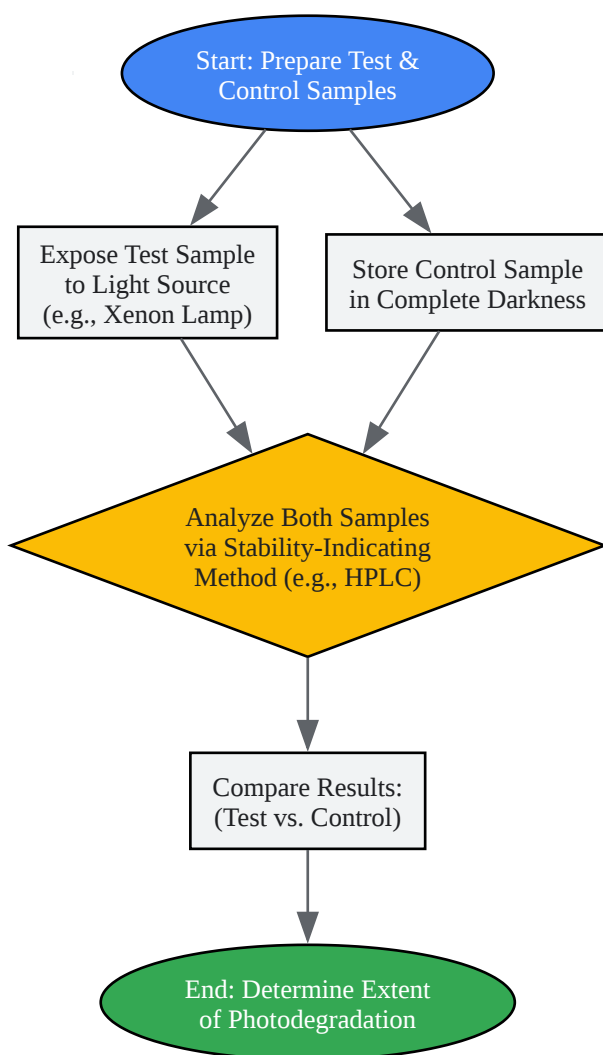
- Prepare a standard solution of **(-)-Brompheniramine** maleate of known concentration.
- Prepare the sample solution from the photostability test (Protocol 1).
- Inject both the standard and sample solutions into the HPLC system.
- The concentration of the drug is determined by comparing the peak height or area of the sample to that of the standard. The method should be validated to ensure that degradation products do not interfere with the peak of the active compound.

Visual Guides



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Caption: Factors influencing the stability of **(-)-Brompheniramine** maleate.



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Caption: Experimental workflow for photostability testing.

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